

Application Notes and Protocols for Tembotrione in Post-Emergence Weed Control

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Compound of Interest

Compound Name: *Tembotrione*

CAS No.: 263401-02-1

Cat. No.: B8071742

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract: **Tembotrione** is a selective, systemic post-emergence herbicide widely used for controlling a broad spectrum of grassy and broadleaf weeds, particularly in corn (*Zea mays* L.). [1][2] Its mode of action involves the inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, which is crucial for carotenoid biosynthesis in susceptible plants.[1][2] The disruption of this pathway leads to the characteristic bleaching of new foliar tissue, followed by necrosis and plant death.[2] The efficacy and crop safety of **tembotrione** are critically dependent on its application timing, which must be optimized based on both weed and crop growth stages. These notes provide a comprehensive overview of the optimal application timing for **tembotrione**, supported by quantitative data, detailed experimental protocols, and visual diagrams to guide research and field applications.

Optimal Application Timing

Successful weed management with **tembotrione** hinges on application when weeds are young and actively growing, while the crop is at a tolerant growth stage.

- **Weed Growth Stage:** The most effective control is achieved when **tembotrione** is applied to weeds at the 2-4 leaf stage. Application at this early stage ensures that the weeds are more susceptible to the herbicide, leading to higher control efficiency. Studies consistently show that applications targeting weeds at 10-15 Days After Sowing (DAS) provide satisfactory control of various weed species.
- **Crop Growth Stage (Corn):** **Tembotrione** is safe for post-emergence application in corn from the V3 to V8 leaf stage (3 to 8 visible leaf collars). However, specific product labels and tank mix partners may impose more restrictive cutoffs. For instance, some tank mixes with **tembotrione** are recommended for application up to the V7 stage or a specific crop height (e.g., 20 inches). Applications made to V4 corn have been shown to be effective and safe. Applying the herbicide within this window minimizes the risk of crop injury (phytotoxicity) and ensures the crop can effectively metabolize the active ingredient.
- **Days After Sowing (DAS):** In many field studies, the optimal application window is defined as 15 to 25 DAS. Applying **tembotrione** at 15 DAS has been shown to significantly reduce weed population and dry weight, leading to higher grain yields, comparable to applications at 30 DAS and manual weeding. Other research indicates effective control with applications at 14, 21, or 20-25 DAS.

Quantitative Data Summary

The following tables summarize data from various field studies, illustrating the impact of application timing, rate, and tank mixtures on **tembotrione**'s performance.

Table 1: Efficacy of **Tembotrione** Based on Application Timing and Rate

Tembotrione Rate (g a.i./ha)	Application Timing	Weed Control Efficiency (%)	Key Weed Species Controlled	Source
120	2-4 Leaf Stage (10-15 DAS)	94-99%	Dactyloctenium aegyptium, Brachiaria reptans, Cyperus rotundus	
110-120	20 DAS	>90%	Grasses and broadleaf weeds	
120	15 DAS	88.5%	Cyperus rotundus, Cynodon dactylon, Phyllanthus niruri	
120	30 DAS	87.2%	Cyperus rotundus, Cynodon dactylon, Phyllanthus niruri	
130 (+ Surfactant)	14 DAS (2 Weeks After Sowing)	Not specified, but comparable to weed-free plots in yield	Mixed weed flora	
130 (+ Surfactant)	21 DAS (3 Weeks After Sowing)	Not specified, but comparable to weed-free plots in yield	Mixed weed flora	

Table 2: Impact of **Tembotrione** Application on Maize Grain Yield

Tembotrione Treatment (g a.i./ha)	Application Timing	Grain Yield (t/ha)	Comparison/Control Yield (t/ha)	Source
120 (+ Surfactant)	2-4 Leaf Stage	4.04 - 5.00	Untreated Check: 2.86 - 3.33	
110 (+ Surfactant)	20 DAS	7.33	Unsprayed Control: 3.51	
120 (+ Surfactant)	20 DAS	7.40	Unsprayed Control: 3.51	
120	15 DAS	4.96	Weedy Check: 2.12	
120	30 DAS	4.86	Weedy Check: 2.12	
92	V4 Corn Stage	9.20 - 10.42	Nontreated Control: Lower yields	

Table 3: Efficacy of **Tembotrione** in Tank Mix Combinations

Tembotrione Rate (g a.i./ha)	Tank Mix Partner & Rate (g a.i./ha)	Application Timing	Weed Control Efficiency (%)	Source
100	Atrazine @ 500	15-20 DAS	>90% (based on reduced weed density/biomass)	
100	Atrazine @ 750	15-20 DAS	>90% (based on reduced weed density/biomass)	
120 (+ Surfactant)	Atrazine @ 500	2-4 Leaf Stage	Not specified, but provided satisfactory control of all weeds	
80-100 (+ Surfactant)	Atrazine @ 500	Early Post-Emergence	Up to 94.4%	

Experimental Protocols

This section outlines a representative methodology for conducting a field trial to evaluate the bio-efficacy of **tembotrione**. This protocol is synthesized from methodologies reported in multiple peer-reviewed studies.

3.1 Objective To determine the optimal application timing and rate of **tembotrione** for post-emergence weed control, crop safety, and yield in maize.

3.2 Experimental Design

- Design: Randomized Complete Block Design (RCBD).
- Replications: 3 to 4.
- Plot Size: Minimum of 5m x 4m.
- Crop: Maize (specify hybrid). Sown at recommended spacing (e.g., 60cm x 20cm).

3.3 Treatments Include a range of **tembotrione** application timings and rates, along with appropriate controls.

- **Tembotrione** @ 100 g a.i./ha at 15 DAS.
- **Tembotrione** @ 120 g a.i./ha at 15 DAS.
- **Tembotrione** @ 100 g a.i./ha at 25 DAS.
- **Tembotrione** @ 120 g a.i./ha at 25 DAS.
- Standard Check (e.g., Atrazine @ 1000 g a.i./ha as pre-emergence).
- Hand Weeding Check (e.g., at 20 and 40 DAS).
- Weedy (Untreated) Check.
- Note: All post-emergence **tembotrione** treatments should include a recommended surfactant (e.g., 1000 ml/ha) as its addition is essential for satisfactory efficacy.

3.4 Herbicide Application

- Equipment: Knapsack sprayer fitted with a flat-fan or flood jet nozzle.
- Spray Volume: Calibrate to deliver a consistent volume, typically 375-500 liters per hectare.
- Procedure: Prepare the required quantity of herbicide solution by mixing with water. For post-emergence treatments, apply directly over the top of weeds and the crop at the specified growth stage/DAS. Ensure uniform coverage.

3.5 Data Collection and Analysis

- Weed Data:
 - Weed Density: Count weed species and numbers within two randomly placed 0.5m x 0.5m quadrats per plot at 45 DAS.

- Weed Dry Biomass: Collect the weeds from the quadrat areas, oven-dry at 65-70°C until constant weight is achieved, and record the weight.
- Weed Control Efficiency (WCE %): Calculate using the formula: $WCE (\%) = [(WDC - WDT) / WDC] \times 100$, where WDC is the weed dry matter in the control plot and WDT is the weed dry matter in the treated plot.
- Crop Data:
 - Phytotoxicity: Visually assess crop injury at 7, 14, and 28 Days After Treatment (DAT) on a 0-10 scale (0 = no injury, 10 = complete crop death). Symptoms to observe include stunting, chlorosis, epinasty, and necrosis.
 - Yield and Yield Components: At harvest, measure parameters from a net plot area, such as cob length, grains per cob, 1000-grain weight, and final grain yield (adjusted to standard moisture).
- Statistical Analysis: Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RCBD. Use a suitable post-hoc test (e.g., Tukey's HSD) at a significance level of $P < 0.05$ to compare treatment means.

Factors Influencing Tembotrione Efficacy

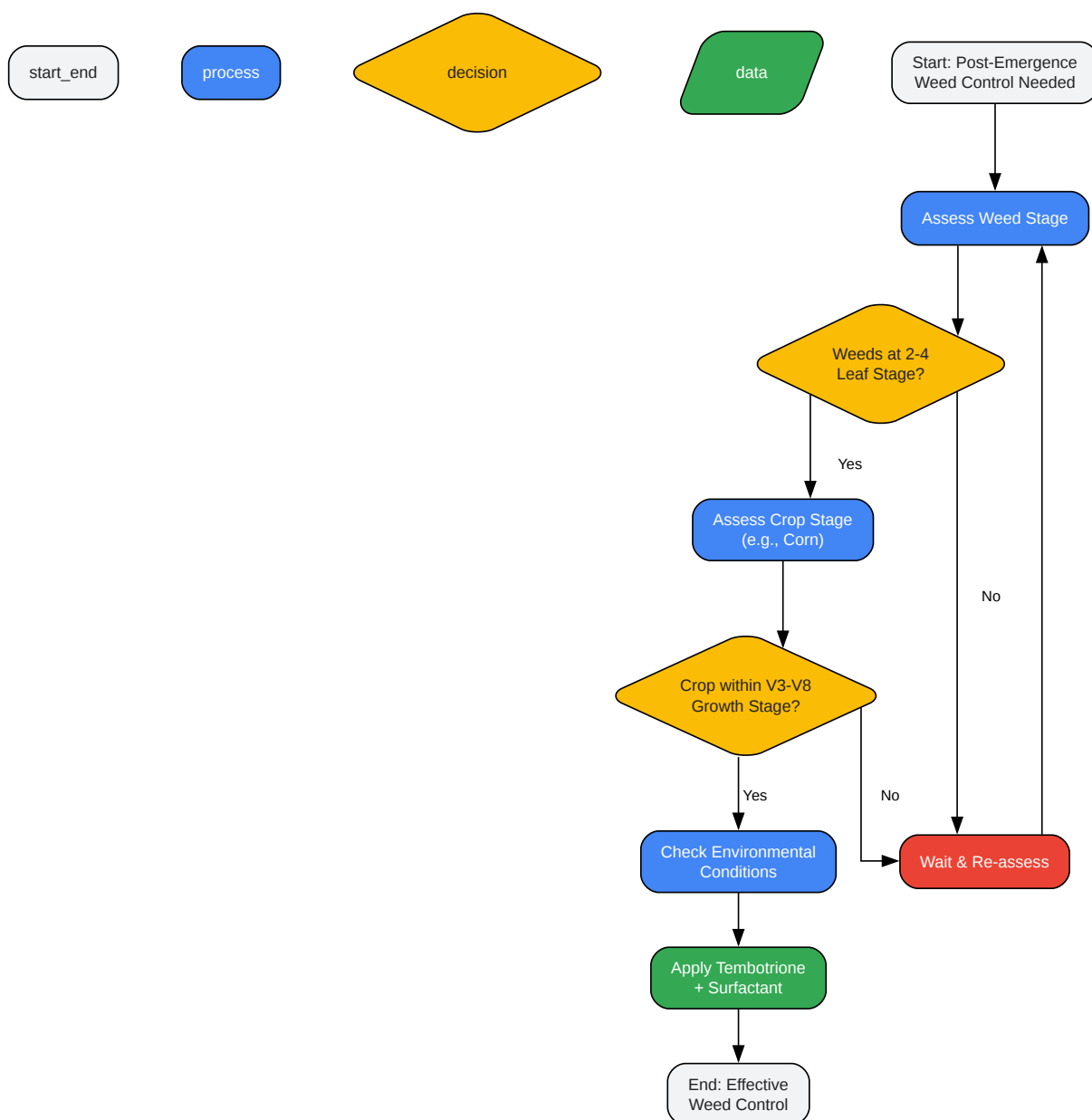
Several environmental and biological factors can modify the performance of **tembotrione**.

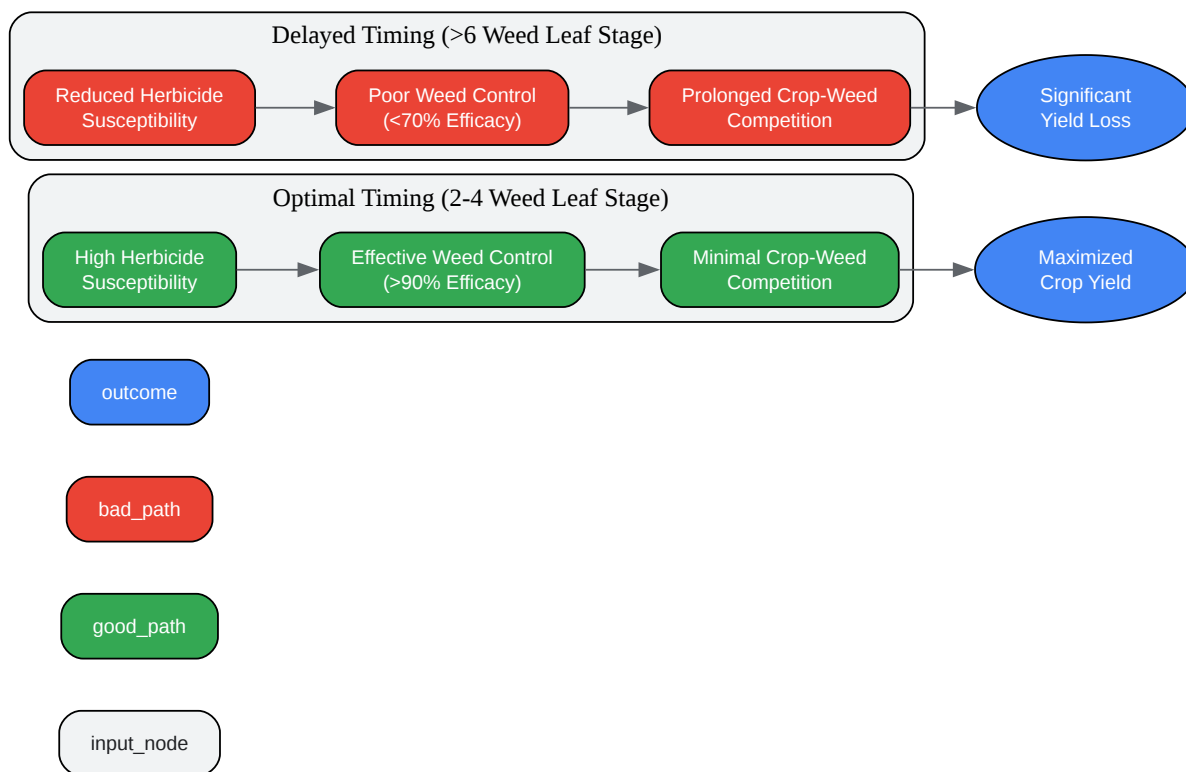
- Light Intensity: As an HPPD inhibitor, **tembotrione**'s activity is dependent on light. Increased light intensity following application generally enhances its herbicidal activity.
- Soil Properties: **Tembotrione** exhibits some residual soil activity. Its efficacy can be influenced by soil texture and organic matter content, with performance sometimes declining more rapidly in heavier soils compared to lighter soils at lower application rates.
- Adjuvants and Safeners:
 - Surfactants: The addition of a non-ionic surfactant is critical to achieve satisfactory weed control, as it improves the absorption of the herbicide by the weed foliage.

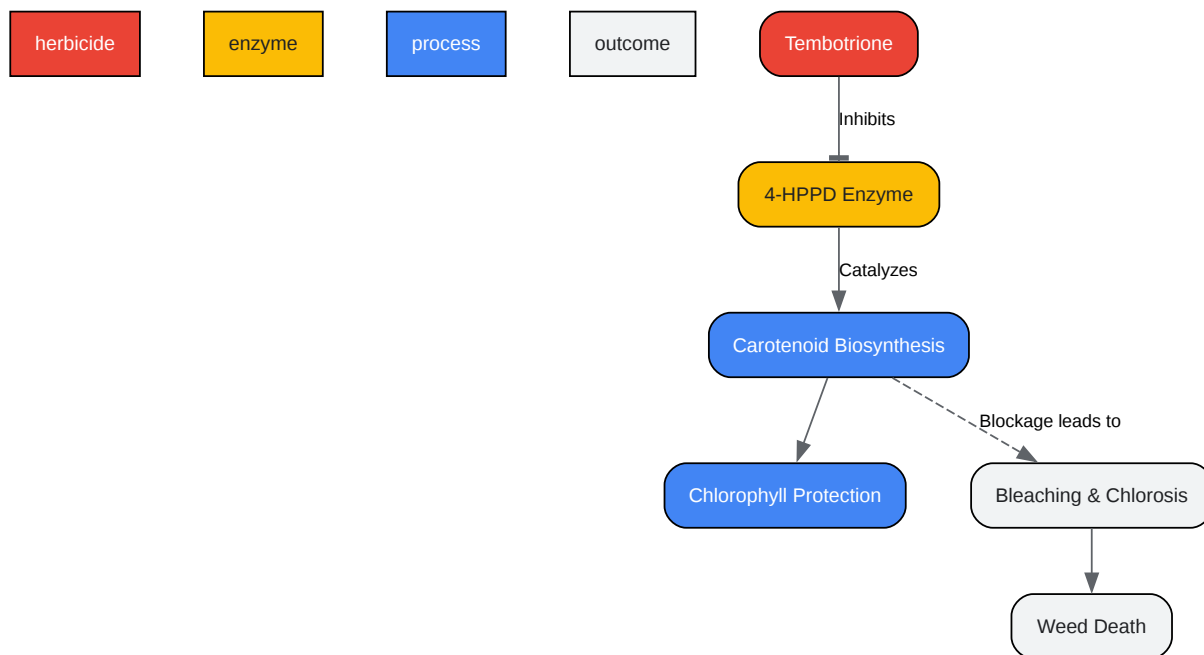
- Safeners: For sensitive maize varieties or under certain stress conditions, the use of a safener like isoxadifen-ethyl can reduce the risk of crop phytotoxicity.
- Tank Mixtures: Tank-mixing **tembotrione** with other herbicides, such as atrazine, can broaden the spectrum of controlled weeds and improve overall efficacy.

Visualizations: Workflows and Pathways

The following diagrams illustrate key concepts related to **tembotrione** application.







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References

- 1. files.core.ac.uk [files.core.ac.uk]
- 2. Different Formulations of Tembotrione Herbicide [cnagrochem.com]
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